

A Technical Guide to the Molecular Weight of Lignoceric Acid-d3

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Compound of Interest

Compound Name: *Lignoceric acid-d3*

Cat. No.: *B3026113*

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This technical guide provides a comprehensive overview of the molecular weight of **lignoceric acid-d3**, a deuterated form of lignoceric acid. It is intended for researchers, scientists, and professionals in the field of drug development who are working with or have an interest in stable isotope-labeled compounds.

Introduction to Lignoceric Acid and its Deuterated Analog

Lignoceric acid, also known as tetracosanoic acid, is a saturated fatty acid with a 24-carbon chain.^{[1][2][3]} Its chemical formula is $C_{24}H_{48}O_2$.^{[2][4]} It is found in various natural sources, including wood tar and certain cerebrosides, and is a byproduct of lignin production. In biochemical research, lignoceric acid is significant in the study of certain metabolic disorders, such as Zellweger syndrome and adrenoleukodystrophy.

Lignoceric acid-d3 is a stable isotope-labeled version of lignoceric acid where three hydrogen atoms have been replaced by deuterium atoms. The molecular formula for **lignoceric acid-d3** is $C_{24}H_{45}D_3O_2$. This labeling is particularly useful in metabolic studies and as an internal standard in mass spectrometry-based quantification, allowing for the differentiation of the labeled compound from its endogenous, unlabeled counterpart.

Molecular Weight Determination

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The key difference in the molecular weight between lignoceric acid and **lignoceric acid-d3** arises from the mass difference between hydrogen and its isotope, deuterium. A deuterium atom contains one proton and one neutron, making it approximately twice as heavy as a protium atom (the most common isotope of hydrogen), which has only a single proton.

The precise atomic weight of deuterium is approximately 2.014 atomic mass units (amu). The following table summarizes the atomic weights of the relevant elements and the calculated molecular weights of both lignoceric acid and **lignoceric acid-d3**.

Component	Symbol	Atomic Weight (amu)	Quantity in Lignoceric Acid	Quantity in Lignoceric Acid-d3
Carbon	C	~12.011	24	24
Hydrogen	H	~1.008	48	45
Oxygen	O	~15.999	2	2
Deuterium	D	~2.014	0	3

Compound	Formula	Calculated Molecular Weight (amu)
Lignoceric Acid	C24H48O2	~368.64
Lignoceric Acid-d3	C24H45D3O2	~371.66

Experimental Protocol for Molecular Weight Verification

The molecular weight of **lignoceric acid-d3** is typically confirmed using mass spectrometry. The following is a generalized protocol for this purpose.

Objective: To verify the molecular weight of a **lignoceric acid-d3** sample.

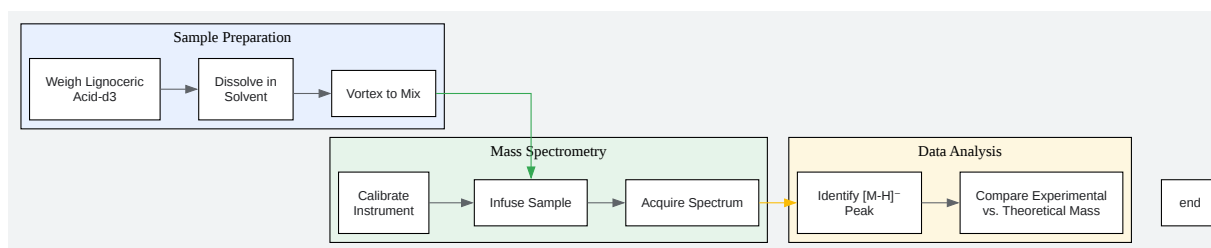
Materials:

- **Lignoceric acid-d3** sample
- High-purity solvent (e.g., methanol, chloroform)
- Mass spectrometer (e.g., a high-resolution instrument such as an Orbitrap or TOF)
- Micropipettes and vials

Methodology:

- Sample Preparation:
 - Accurately weigh a small amount of the **lignoceric acid-d3** standard.
 - Dissolve the standard in a suitable high-purity solvent to a final concentration of approximately 1 µg/mL.
 - Vortex the solution to ensure complete dissolution.
- Instrumentation Setup:
 - Calibrate the mass spectrometer according to the manufacturer's instructions to ensure high mass accuracy.
 - Set up the instrument to operate in negative ion mode, as carboxylic acids readily deprotonate to form $[M-H]^-$ ions.
 - The mass range should be set to scan for the expected mass-to-charge ratio (m/z) of the deprotonated **lignoceric acid-d3**.
- Data Acquisition:
 - Introduce the sample solution into the mass spectrometer, typically via direct infusion or through a liquid chromatography system.
 - Acquire the mass spectrum over the specified m/z range.

- Data Analysis:
 - Examine the resulting mass spectrum for the peak corresponding to the $[M-H]^-$ ion of **lignoceric acid-d3**.
 - The expected m/z for the $[M-H]^-$ ion would be approximately 370.65 ($371.66 - 1.008$).
 - Compare the experimentally determined m/z to the theoretical value to confirm the identity and isotopic enrichment of the compound.

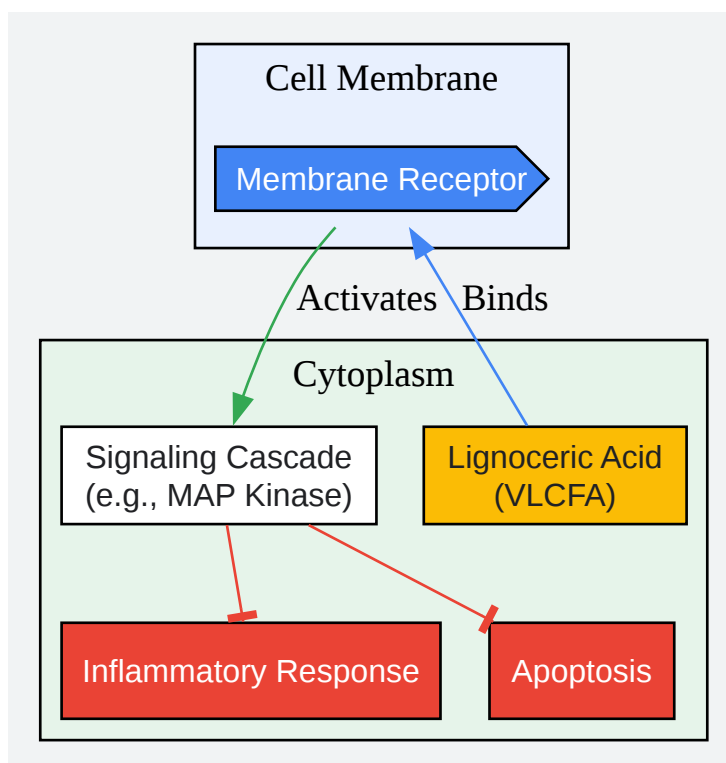


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*Experimental workflow for the molecular weight verification of **lignoceric acid-d3**.*

Hypothetical Signaling Pathway Involvement

Lignoceric acid is a very long-chain fatty acid (VLCFA), and its metabolism is crucial for normal cellular function. In a hypothetical signaling context, elevated levels of lignoceric acid, as seen in certain peroxisomal disorders, could trigger downstream cellular responses, such as inflammatory signaling or apoptosis.



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Hypothetical signaling pathway involving lignoceric acid.

This diagram illustrates a speculative pathway where an accumulation of lignoceric acid could potentially activate a cell surface receptor, initiating an intracellular signaling cascade that may lead to cellular stress responses like inflammation or apoptosis. The use of **lignoceric acid-d3** in such studies would be invaluable for tracing its metabolic fate and its direct or indirect effects on these signaling pathways.

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